

Spectroscopic Characterization of 4-Oxo-1-(o-tolyl)cyclohexanecarbonitrile: A Technical Guide

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Compound of Interest

Compound Name:	4-Oxo-1-(o-tolyl)cyclohexanecarbonitrile
CAS No.:	65619-09-2
Cat. No.:	B1601475

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This technical guide provides a detailed analysis of the expected spectroscopic data for the compound **4-Oxo-1-(o-tolyl)cyclohexanecarbonitrile**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes fundamental spectroscopic principles with practical insights to facilitate the identification and characterization of this and structurally related molecules. While direct experimental data for this specific molecule is not publicly available, this guide presents a robust predictive analysis based on established spectroscopic correlations for its constituent functional groups.

Introduction to 4-Oxo-1-(o-tolyl)cyclohexanecarbonitrile

4-Oxo-1-(o-tolyl)cyclohexanecarbonitrile is a bifunctional organic molecule featuring a cyclohexanone ring substituted with a nitrile group and an o-tolyl group at the alpha position. The presence of a ketone, a nitrile, and an aromatic ring within the same structure makes spectroscopic analysis a critical tool for its unambiguous identification and purity assessment. Understanding the characteristic spectral signatures of this compound is essential for its application in synthetic chemistry and medicinal chemistry, where such scaffolds can serve as

key intermediates.[1] This guide will delve into the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound.

Molecular Structure:

Caption: Chemical structure of **4-Oxo-1-(o-tolyl)cyclohexanecarbonitrile**.

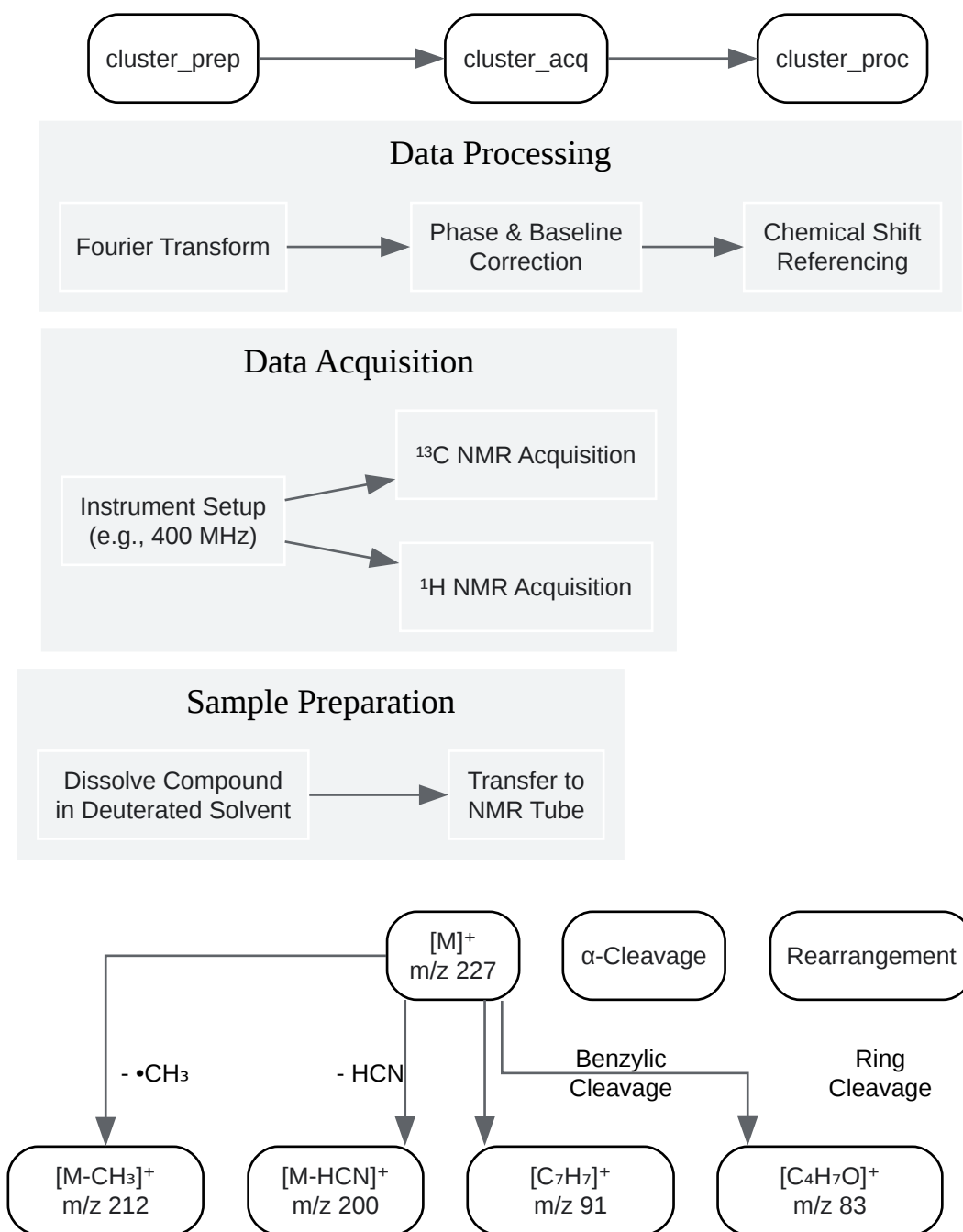
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules in solution. For **4-Oxo-1-(o-tolyl)cyclohexanecarbonitrile**, both ^1H and ^{13}C NMR will provide critical information about the electronic environment of the hydrogen and carbon atoms, respectively.

Experimental Protocol for NMR Data Acquisition

A standard approach for acquiring high-quality NMR spectra for this compound would involve the following steps:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified compound in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a 5 mm NMR tube. The choice of solvent is crucial and should be based on the compound's solubility and the desired chemical shift referencing.
- **Instrument Setup:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.
- **^1H NMR Acquisition:** Acquire the spectrum using a standard pulse sequence. Key parameters to optimize include the number of scans, relaxation delay, and spectral width.
- **^{13}C NMR Acquisition:** Obtain the ^{13}C spectrum using a proton-decoupled pulse sequence to simplify the spectrum to a series of singlets. A larger number of scans is typically required due to the lower natural abundance of ^{13}C .
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Chemical shifts should be referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).



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Sources

- 1. Application of organometallic catalysts for the synthesis of o-tolyl benzonitrile, a key starting material for sartans - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
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